

Application Notes and Protocols for WYE-687 Dihydrochloride

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Compound of Interest

Compound Name: WYE-687 dihydrochloride

Cat. No.: B15621921

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **WYE-687 dihydrochloride** in DMSO and water, along with comprehensive protocols for its use in experimental settings.

Introduction

WYE-687 dihydrochloride is a potent, ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR) with an IC₅₀ of 7 nM.^[1] It effectively inhibits both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2).^[1] This dual inhibitory action makes it a valuable tool for studying the mTOR signaling pathway, which is a central regulator of cell growth, proliferation, and survival. Dysregulation of the mTOR pathway is implicated in various diseases, including cancer, making inhibitors like **WYE-687 dihydrochloride** significant for therapeutic research.

Solubility Data

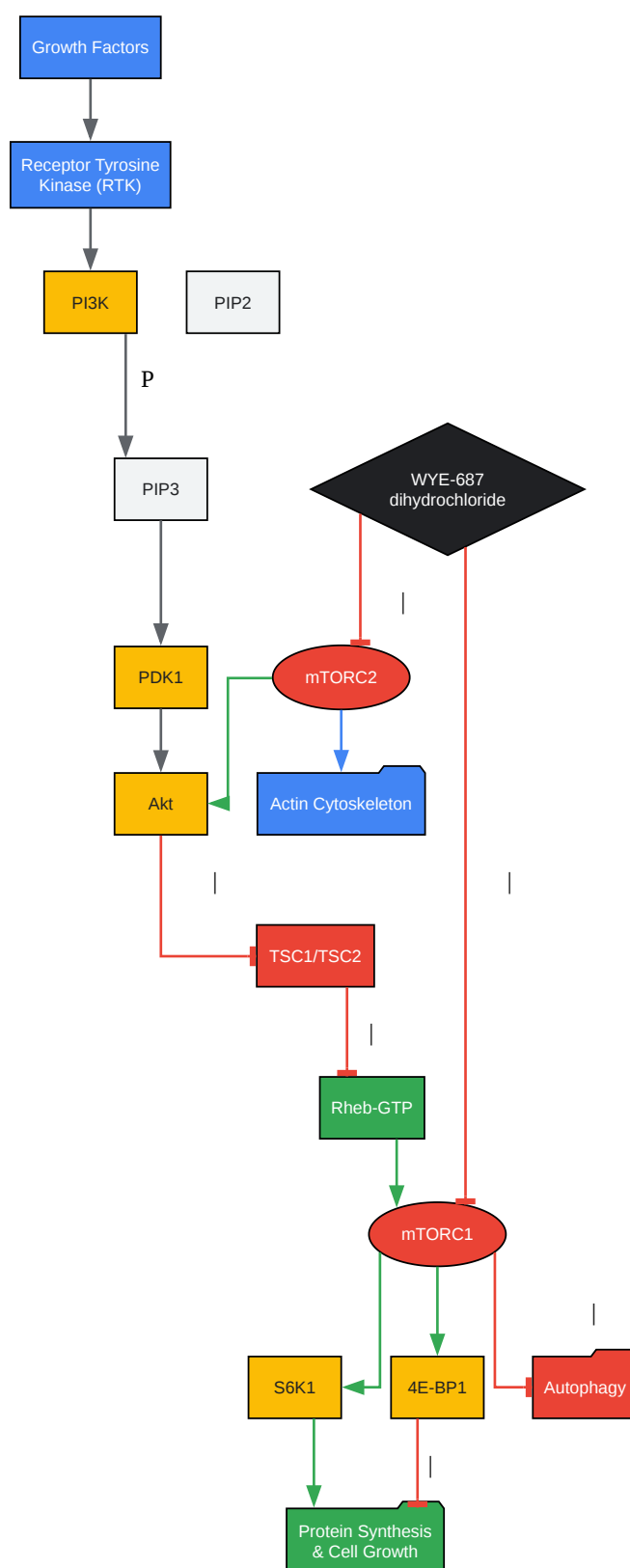
The solubility of **WYE-687 dihydrochloride** can vary depending on the supplier and the specific batch of the compound. It is crucial for researchers to verify the solubility of the compound they are using. Below is a summary of available solubility data.

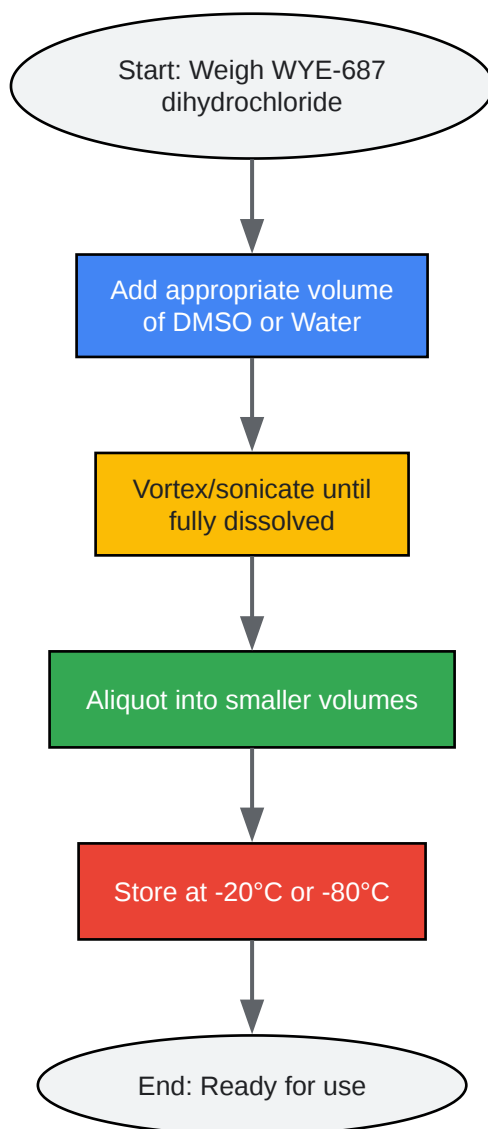
Solvent	Concentration (mM)	Concentration (mg/mL)	Source(s)
DMSO	~100 mM	~60.15 mg/mL	[2]
~0.94 mM	~0.5 mg/mL	[3]	
Water	~100 mM	~60.15 mg/mL	[2]
Insoluble	Insoluble	[3]	

Note: The significant discrepancy in reported solubilities, particularly in water, may be due to differences in the salt form versus the free base, or variations in experimental conditions. Researchers should perform their own solubility tests.

mTOR Signaling Pathway

WYE-687 dihydrochloride inhibits both mTORC1 and mTORC2, key complexes in the mTOR signaling cascade. The diagram below illustrates the central role of these complexes in regulating cellular processes.





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